

A Comparative Analysis of Methidathion Dissipation Across Various Crop Species

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Compound of Interest

Compound Name: **Methidathion**

Cat. No.: **B032985**

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The persistence of pesticide residues in agricultural products is a critical factor in assessing food safety and establishing pre-harvest intervals. This guide provides a comparative overview of the dissipation kinetics of **Methidathion**, a non-systemic organophosphate insecticide and acaricide, across a range of crop varieties. The data presented is compiled from multiple field studies, offering insights into the varying rates at which this compound degrades on different plant matrices.

Quantitative Dissipation Data

The rate of pesticide dissipation is often quantified by its half-life (T_{1/2}), which is the time required for the initial residue concentration to decrease by 50%. This parameter is influenced by numerous factors, including the crop species, climate conditions, and agricultural practices. The following table summarizes the dissipation kinetics of **Methidathion** on several crops.

| Crop Variety | Initial Residue (ppm) | Half-life (T1/2) in Days | Notes |
|------------------|--------------------------|--------------------------|--|
| Apples | | | |
| Golden Delicious | > Other Varieties | 6 - 7[1] | Higher residues attributed to the high wax content in the peel.[1] |
| Other Varieties | 1.5 - 3[1] | 6 - 7[1] | Residues fell below 0.15 ppm after 28 days.[1] |
| Grapes | 1.5 - 3[1] | 6 - 7[1] | Residues fell below 0.15 ppm after 28 days.[1] |
| Plums | 1.5 - 3[1] | 6 - 7[1] | Residues fell below 0.15 ppm after 28 days.[1] |
| Cherries | 2.5 - 5[1] | 2[1] | Rapid reduction attributed to fruit growth and enzymatic processes.[1] |
| Oranges | 1 - 1.5[1] | Slow Dissipation | Two-thirds of initial residues remained after four weeks.[1] |
| Tomatoes | >10 (on leaf vegetables) | 1[1] | Lower initial residues on smooth-surfaced vegetables.[1] |
| Beans & Peas | >10 (on leaf vegetables) | < 7 | Residues were below 0.1 ppm after seven days.[1] |
| Leeks | >10[1] | < 14 | Residues fell to <1 ppm after 14 days.[1] |

| | | | |
|-------------------------|---------------|---------------|--|
| Cabbage | >10[1] | < 14 | Residues fell to <0.5 ppm after 14 days.[1] |
| Artichokes | >10[1] | < 14 | Residues fell to <0.5 ppm after 14 days.[1] |
| Alfalfa (Fresh) | >10[1] | 3.5[1] | Residues of 8.8 ppm fell to 1.6 ppm by the seventh day.[1] |
| General (various crops) | Not Specified | 1.5 - 12.6[2] | Range from peer-reviewed literature for field and undercover grown crops.[2] |
| General (average plant) | Not Specified | 2.86[3] | Predicted half-life from a regression model.[3] |

Experimental Protocols

The determination of pesticide dissipation kinetics involves a standardized workflow, from sample collection to final analysis. The methodologies outlined below are synthesized from general pesticide residue analysis procedures.

1. Field Treatment and Sample Collection:

- Application: **Methidathion** is applied to the crops in the field at a recommended dosage. Application methods can include foliar sprays.[1]
- Sampling: Samples of the crops (fruits, leaves, etc.) are collected at specific time intervals after the application. Typically, samples are taken immediately after the spray has dried (0-day) and then periodically (e.g., 1, 3, 5, 7, 10, 14, 21, and 28 days) to monitor the decline of the residue.[4]
- Sample Handling: To prevent further degradation of the pesticide after collection, samples should be immediately chilled or frozen and transported to the laboratory in insulated containers.[5]

2. Sample Preparation:

- Homogenization: A representative portion of each sample is thoroughly homogenized to ensure a uniform distribution of the residue. For fruits and vegetables, this often involves chopping and blending the entire unit.
- Sub-sampling: A precise weight of the homogenized sample (e.g., 10-15 g) is taken for the extraction process.

3. Extraction: The goal of extraction is to separate the pesticide residues from the plant matrix. A common and effective method for this is the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) procedure.

- Solvent Addition: The homogenized sample is placed in a centrifuge tube with an organic solvent, typically acetonitrile.
- Salting Out: A mixture of salts (e.g., magnesium sulfate, sodium chloride, sodium citrate) is added. This helps to separate the water from the organic solvent layer, partitioning the pesticide into the acetonitrile.^[6]
- Shaking and Centrifugation: The tube is shaken vigorously to ensure thorough extraction and then centrifuged to separate the organic layer from the solid plant material and aqueous layer.

4. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- An aliquot of the supernatant (the acetonitrile extract) is transferred to a new tube containing a mixture of sorbents, such as primary secondary amine (PSA) to remove organic acids and sugars, and magnesium sulfate to remove excess water.
- The mixture is vortexed and then centrifuged. The cleaned-up extract is then collected for analysis.

5. Analysis:

- Instrumentation: The final extract is analyzed using chromatographic techniques. Gas Chromatography (GC) coupled with a specific detector (like a Flame Photometric Detector -

FPD, or a Mass Spectrometer - MS) or Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) are commonly employed for the detection and quantification of organophosphate pesticides like **Methidathion**.^[7]

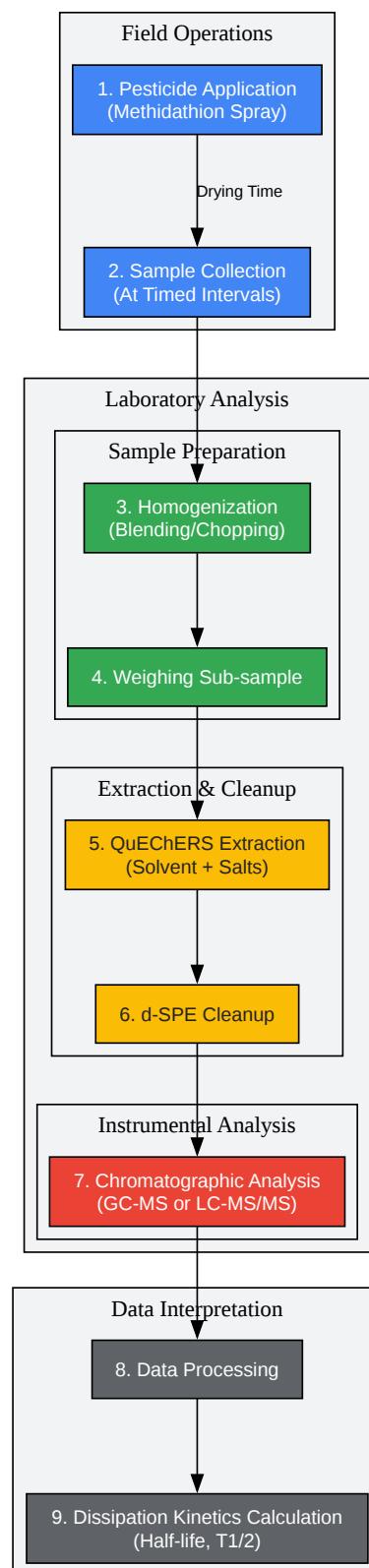
- Quantification: The concentration of **Methidathion** in the sample is determined by comparing the peak area from the sample chromatogram to a calibration curve generated from certified reference standards.

6. Data Analysis:

- The dissipation kinetics are typically modeled using a first-order rate equation: $C_t = C_0 * e^{-kt}$, where C_t is the concentration at time t , C_0 is the initial concentration, and k is the dissipation rate constant.
- The half-life ($T_{1/2}$) is calculated from the rate constant using the formula: $T_{1/2} = \ln(2)/k$.

Visualized Workflow

The following diagram illustrates the general experimental workflow for determining the dissipation kinetics of **Methidathion** in crops.



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Caption: Experimental workflow for **Methidathion** dissipation analysis.

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References

- 1. 242. Methidathion (WHO Pesticide Residues Series 2) [inchem.org]
- 2. Methidathion (Ref: ENT 27193) [sitem.herts.ac.uk]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Dissipation kinetics and health risk assessment of certain insecticides applied in/on tomato under open field and poly-house conditions - PMC [pmc.ncbi.nlm.nih.gov]
- 5. waypointanalytical.com [waypointanalytical.com]
- 6. www-pub.iaea.org [www-pub.iaea.org]
- 7. fda.gov.tw [fda.gov.tw]
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